

Safety precautions and handling guidelines for Dibromoisocyanuric acid.

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Compound of Interest

Compound Name: *Dibromoisocyanuric acid*

Cat. No.: *B085163*

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An In-depth Technical Guide to the Safe Handling of **Dibromoisocyanuric Acid**

Chemical and Physical Properties

Dibromoisocyanuric acid (DBI) is a powerful brominating agent utilized in various chemical syntheses.^[1] It is recognized for its ability to brominate even deactivated aromatic rings under mild conditions.^[1] Physically, it appears as a light yellow to white or off-white to pale yellow solid or powder.^{[1][2][3]}

Table 1: Chemical and Physical Properties of **Dibromoisocyanuric Acid**

Property	Value	Source(s)
CAS Number	15114-43-9	[2] [3] [4] [5] [6] [7] [8]
Molecular Formula	C ₃ HBr ₂ N ₃ O ₃	[2] [3] [5] [6] [7]
Molecular Weight	286.87 g/mol	[2] [5] [6] [7]
Appearance	White to light yellow powder/crystal	[1] [2]
Melting Point	305-310 °C	[6]
Storage Temperature	2-8°C (Refrigerated)	[3] [6]

| Solubility | Soluble in dichloromethane and concentrated sulfuric acid. Poorly soluble in common organic solvents. [\[1\]](#)[\[3\]](#) |

Hazard Identification and Toxicology

Dibromoisocyanuric acid is classified as a hazardous substance and is a strong oxidizer.[\[4\]](#)[\[5\]](#) It poses significant risks upon exposure, including severe skin burns, serious eye damage, and harm if swallowed.[\[4\]](#)[\[5\]](#) Contact with acids will liberate toxic gas.[\[4\]](#)[\[9\]](#) Furthermore, it is very toxic to aquatic life with long-lasting effects.[\[4\]](#)[\[9\]](#)

Table 2: GHS Hazard Classification for **Dibromoisocyanuric Acid**

Hazard Class	Category	Hazard Statement
Oxidizing Solids	Category 2 / 3	H272: May intensify fire; oxidizer
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed

| Skin Corrosion/Irritation | Category 1B | H314: Causes severe skin burns and eye damage |

(Source:[\[5\]](#)[\[6\]](#))

Toxicological Summary:

- Ingestion: Harmful if swallowed.[\[4\]](#)[\[5\]](#) Ingestion can cause chemical burns in the mouth and gastrointestinal tract, potentially leading to severe gastroenteritis.[\[4\]](#) Animal studies suggest ingestion of less than 150 grams could be fatal or cause serious health damage.[\[4\]](#)
- Inhalation: Inhalation of dust or fumes can cause respiratory irritation and potential lung damage.[\[4\]](#) Exposure to bromine, which can be released, may lead to coughing, respiratory difficulties, vertigo, and headache.[\[4\]](#) Inhalation of vapors may also cause lung edema, with symptoms potentially delayed for several hours.[\[4\]](#)
- Skin Contact: Direct contact causes severe chemical burns.[\[4\]](#) While systemic effects from skin contact are not thought to be the primary hazard, the material can cause health damage if it enters the body through wounds or abrasions.[\[4\]](#)

- Eye Contact: Causes severe eye damage and chemical burns.[4] Vapors, mists, or direct contact can be extremely irritating, with bromine vapor causing tearing, inflammation, and painful burns.[4]

Handling and Storage

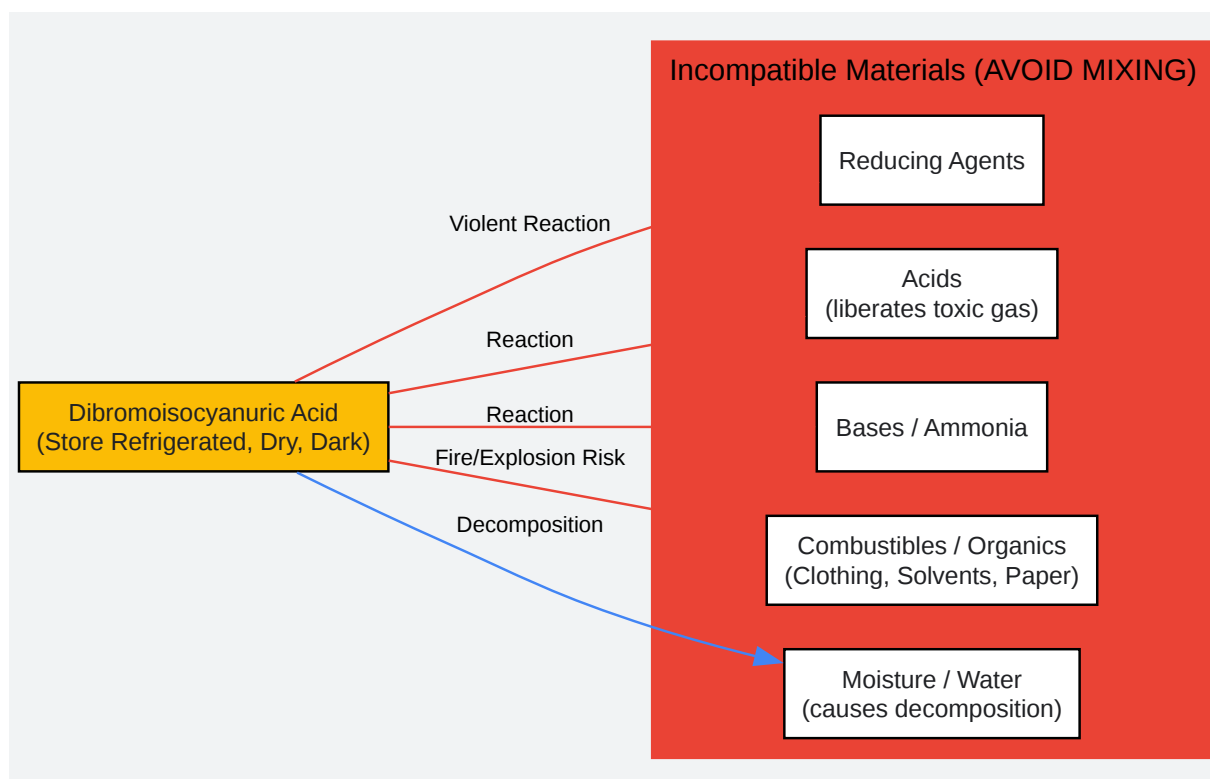
Proper handling and storage procedures are critical to ensure safety when working with **Dibromoisocyanuric acid**.

Handling Procedures:

- Avoid all personal contact and inhalation of dust, mists, or vapors.[4]
- Use in a well-ventilated area, preferably with local exhaust ventilation.[4][9]
- Do not perform activities such as cutting, drilling, grinding, or welding on or near containers, as residual dust may form explosive mixtures with air.[4]
- Keep away from heat, sparks, open flames, and combustible materials.[9]
- Take precautions to avoid mixing with incompatible materials.[9]

Storage Requirements:

- Store in a refrigerated (2-8°C), cool, dry, and well-ventilated area.[2][6]
- Protect from light and moisture to prevent decomposition.[1][2]
- Store away from incompatible substances such as clothing, combustible materials, reducing agents, acids, ammonia, bases, and organic solvents.[4][9]
- Keep containers tightly closed and properly labeled.[9]
- For larger quantities, store in piles no higher than 1 meter (or 3 meters if automatic fire extinguishers are present) and maintain a minimum distance of 2-3 meters between piles and 1 meter from walls.[4]



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Caption: Chemical incompatibility and storage guidelines for **Dibromoisocyanuric acid**.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Dibromoisocyanuric acid** to prevent exposure.

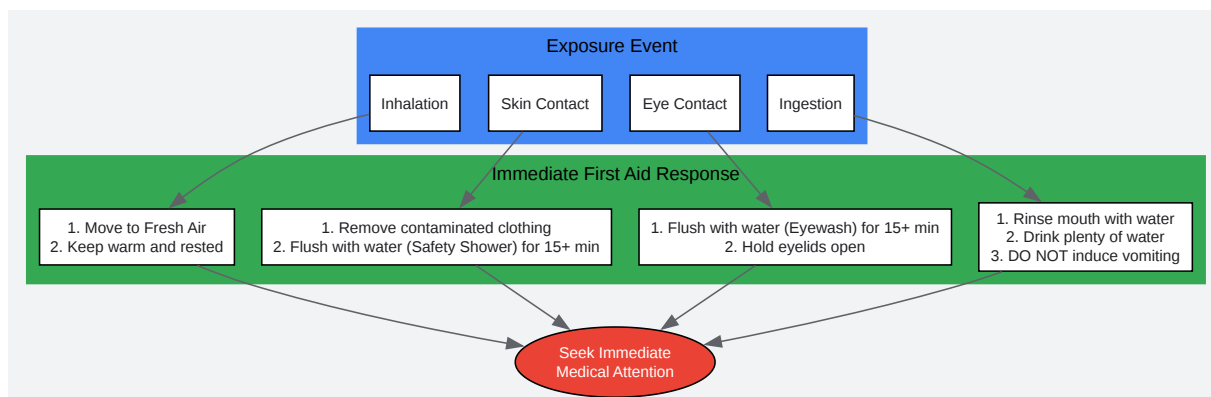
- Eye/Face Protection: Wear chemical safety goggles and a full face shield.^[4]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves, such as PVC.^[4] Do NOT use cotton or leather gloves.^[4] For prolonged contact, a glove with a protection class of 5 or higher (breakthrough time >240 minutes) is recommended.^[4] For brief contact, class 3 or higher (>60 minutes) is suitable.^[4]

- Clothing: Wear overalls and a PVC apron.[4] For large-scale use, wear tight-weave, non-static clothing and non-sparking safety footwear.[4]
- Respiratory Protection: Where dust is generated and ventilation is inadequate, use a respirator with a Type AB-P filter of sufficient capacity.[4]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure. Always seek urgent medical attention following any exposure.

- Eye Contact: Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes.[4] Ensure complete irrigation by keeping eyelids open and away from the eye.[4] Immediately call a poison center or doctor.
- Skin Contact: Immediately flush the body with large amounts of water, using a safety shower if available.[4] Quickly remove all contaminated clothing and footwear.[4] Continue flushing with water.
- Inhalation: Remove the person from the contaminated area to fresh air.[4] Lay the patient down and keep them warm and rested.[4] If breathing has stopped, provide artificial respiration.[10][11] Immediately call a poison center or doctor.
- Ingestion: If the person is conscious, have them rinse their mouth with water. Encourage them to drink plenty of water.[12] Do NOT induce vomiting.[4][11][12] Urgent hospital treatment is necessary.[4]



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Caption: Emergency first aid workflow for **Dibromoisocyanuric acid** exposure.

Fire Fighting Measures

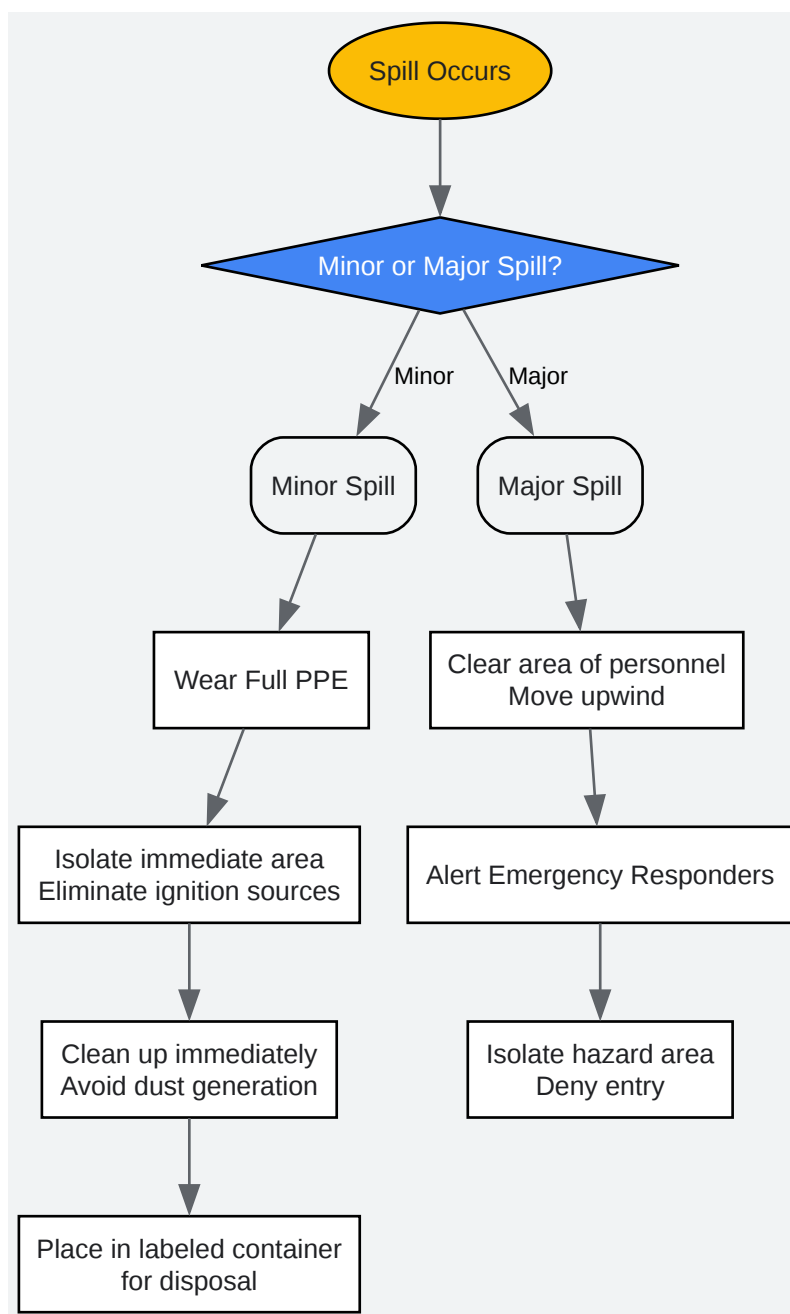
Dibromoisocyanuric acid is an oxidizer and may intensify fire. It can be violently or explosively reactive.[4]

- Extinguishing Media: For small fires, use flooding quantities of water.[4] Do NOT use dry chemical, CO₂, or foam extinguishers.[4]
- Fire Fighting Procedures: Alert emergency responders immediately.[4] Wear full body protective clothing and a self-contained breathing apparatus (SCBA). If a large container is involved in a fire, consider evacuating the area by 500 meters in all directions.[4]
- Hazardous Combustion Products: Combustion may produce toxic and irritating gases, including carbon monoxide, carbon dioxide, hydrogen bromide, and nitrogen oxides.[4]

Accidental Release Measures

Immediate action is required to control and clean up spills to prevent environmental contamination and personnel exposure.

- Minor Spills:
 - Clean up all spills immediately.[\[4\]](#)
 - Eliminate all ignition sources (no smoking, naked lights, or sparks).[\[4\]](#)
 - Wear appropriate PPE as described in Section 4.0.
 - Sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[\[11\]](#)
- Major Spills:
 - Clear the area of all personnel and move upwind.[\[4\]](#)
 - Alert emergency responders, informing them of the location and nature of the hazard.[\[4\]](#)
 - Isolate the hazard area and deny entry.[\[9\]](#)



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Caption: Logical workflow for responding to an accidental spill of **Dibromoisocyanuric acid**.

Experimental Protocols

Dibromoisocyanuric acid is a highly effective brominating agent.[1] Below is a representative protocol for its use in the bromination of an aromatic compound.

Example Protocol: Bromination of 2,6-Dinitrotoluene

- Objective: To synthesize 5-bromo-2-methyl-1,3-dinitrobenzene.
- Materials:
 - 2,6-Dinitrotoluene (500 mg, 2.75 mmol)
 - **Dibromoisocyanuric acid** (433 mg, 1.51 mmol)
 - Concentrated Sulfuric Acid (3 mL)
 - Iced water
 - Ethyl acetate
 - Anhydrous sodium sulfate
- Procedure:
 - In a suitable reaction vessel, dissolve 2,6-dinitrotoluene (500 mg) in concentrated sulfuric acid (3 mL).
 - To this solution, add **Dibromoisocyanuric acid** (433 mg).
 - Stir the reaction mixture at room temperature for 1.5 hours. The reaction should be monitored (e.g., by UPLC).
 - After the reaction is complete, carefully pour the solution into iced water to quench the reaction.
 - Extract the aqueous layer with ethyl acetate.
 - Dry the combined organic layers over anhydrous sodium sulfate and filter.
 - Remove the solvent under reduced pressure.
 - Purify the resulting residue by silica gel column chromatography (eluent: dichloromethane/hexane gradient) to yield the final product.

Disposal Considerations

Dispose of contents and containers in accordance with all applicable local, regional, national, and international regulations. Waste material should be sent to an approved waste disposal plant. Do not allow the material to enter sewers or water supplies.[9]

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